

Benzoyl-DL-Valine CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzoyl-DL-Valine*

Cat. No.: *B160827*

[Get Quote](#)

An In-Depth Technical Guide to Benzoyl-DL-Valine

This technical guide provides essential information regarding the chemical properties of **Benzoyl-DL-Valine**, tailored for researchers, scientists, and professionals in drug development. Below, you will find key data, a general experimental workflow for characterization, and relevant structural information.

Core Compound Data

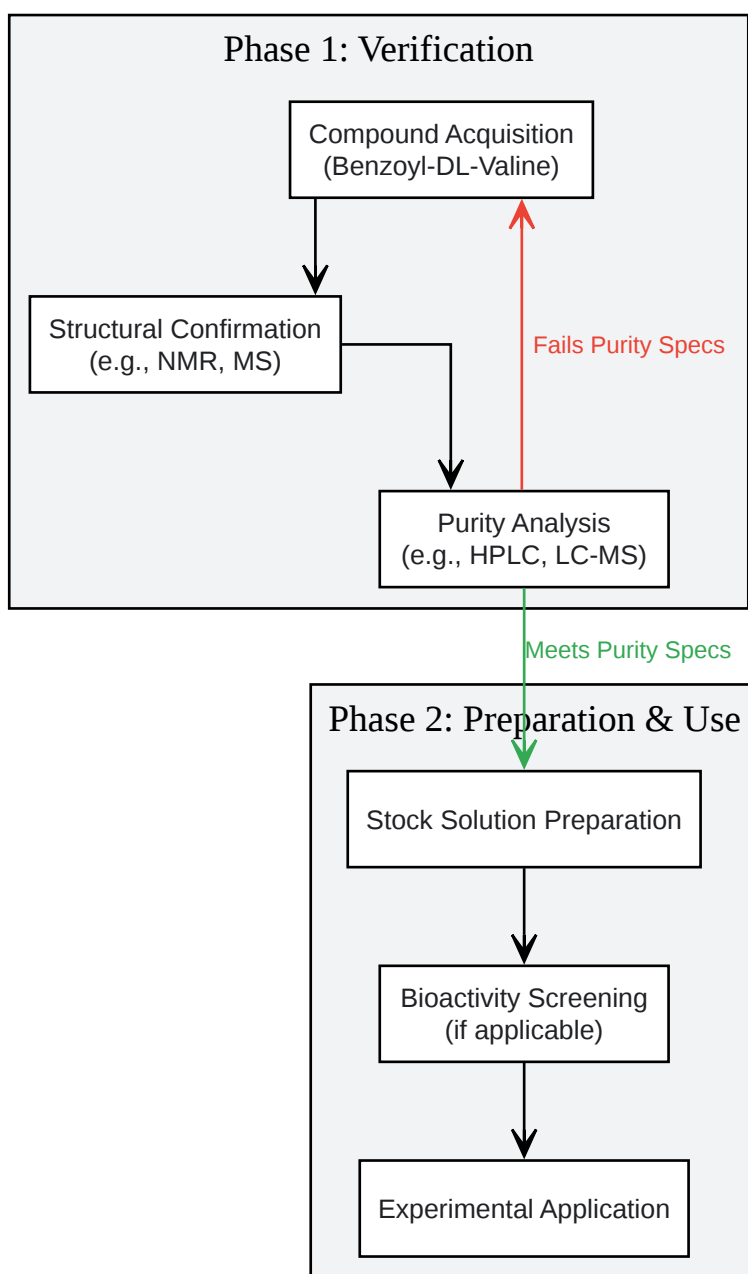
Benzoyl-DL-Valine is a derivative of the amino acid valine.^[1] Key quantitative data for this compound are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	2901-80-6	[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₅ NO ₃	[1][2][3][4]
Molecular Weight	221.25 g/mol	[1][2][3][4][5]
Appearance	Solid, White to Almost white powder/crystal	[1][5]
Melting Point	132°C	[2][4]
Boiling Point	451.8±28.0 °C (Predicted)	[2]
Density	1.157±0.06 g/cm ³ (Predicted)	[2][3]

Experimental Protocols: A General Workflow

While specific, novel experimental protocols for a well-established chemical like **Benzoyl-DL-Valine** are not typically published, a standard workflow for its characterization in a research setting is outlined below. This workflow ensures the identity, purity, and basic characteristics of the compound are confirmed before its use in further experimental applications.

The logical flow for characterizing a chemical standard such as **Benzoyl-DL-Valine** is illustrated in the following diagram. This process begins with compound acquisition and proceeds through identity and purity verification, concluding with preparation for experimental use.



[Click to download full resolution via product page](#)

Fig. 1: General workflow for chemical compound characterization.

As **Benzoyl-DL-Valine** is a derivative of an amino acid, it and similar compounds have been explored for their potential as ergogenic dietary substances.^[1] Such applications would follow a rigorous characterization to ensure the quality of the material before any biological testing is undertaken.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Page loading... [guidechem.com]
- 3. echemi.com [echemi.com]
- 4. chemwhat.com [chemwhat.com]
- 5. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Benzoyl-DL-Valine CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160827#benzoyl-dl-valine-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com